analytical methods for 3-(4-Fluorophenyl)-4'-trifluoromethylpropiophenone quantification

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Compound of Interest

Compound Name:	*3-(4-Fluorophenyl)-4'-trifluoromethylpropiophenone*
CAS No.:	*654673-19-5*
Cat. No.:	*B1327664*

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Application Note: High-Sensitivity Quantification of **3-(4-Fluorophenyl)-4'-trifluoromethylpropiophenone**

Part 1: Introduction & Physicochemical Context

3-(4-Fluorophenyl)-4'-trifluoromethylpropiophenone (hereafter referred to as 3-F-4-TFMP) is a critical fluorinated intermediate used in the synthesis of advanced pharmaceutical agents, particularly kinase inhibitors and metabolic modulators. Its structure features two electron-withdrawing groups—a trifluoromethyl (-CF_3) moiety and a fluoro (-F) substituent—bridged by a propyl-ketone backbone.

Accurate quantification is essential due to its role as a Critical Process Intermediate (CPI). In drug substances, it must be controlled as a potential impurity; in environmental matrices, its lipophilicity (LogP ~3.8) necessitates high-sensitivity monitoring.

Key Analytical Challenges:

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- Lipophilicity: The -CF_3 and -F groups significantly increase retention on reverse-phase columns, requiring optimized organic gradients.
- Ionization Suppression: In LC-MS, the electron-withdrawing nature of the fluorinated rings can reduce ionization efficiency in positive mode, necessitating specific buffer selection.
- Volatility: While amenable to GC, thermal degradation can occur at high inlet temperatures; LC is preferred for stability.

Part 2: Analytical Protocols

Method A: HPLC-PDA (Purity Assay & Process Control)

Best for: Raw material testing, reaction monitoring, and final product purity (Limit of Quantitation: ~0.5 µg/mL).

1. Chromatographic Conditions

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Parameter	Specification	Rationale
Column	C18 End-capped (e.g., 150 x 4.6 mm, 3.5 µm)	High carbon load required to resolve the lipophilic fluorinated rings. End-capping minimizes peak tailing caused by the ketone.
Mobile Phase A	Water + 0.1% Phosphoric Acid (H_3PO_4)	Acidic pH suppresses silanol activity and ensures the ketone remains neutral.
Mobile Phase B	Acetonitrile (ACN)	ACN provides sharper peaks for fluorinated aromatics compared to Methanol.
Flow Rate	1.0 mL/min	Standard flow for optimal Van Deemter kinetics on 3.5 µm particles.
Column Temp	40°C	Elevated temperature reduces backpressure and improves mass transfer.
Injection Vol	10 µL	Standard loop volume.
Detection	PDA @ 254 nm (Quant), 210 nm (Qual)	The benzoyl chromophore absorbs strongly at 254 nm.

2. Gradient Program

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Time (min)	% Mobile Phase B	Event
0.0	40	Initial Hold
2.0	40	Isocratic equilibration
12.0	90	Linear Ramp (Elution of 3-F-4-TFMP ~8.5 min)
15.0	90	Wash
15.1	40	Re-equilibration
20.0	40	End

3. System Suitability Criteria (SST)

- Tailing Factor (T): NMT 1.5
- Theoretical Plates (N): NLT 5,000
- Precision (RSD, n=6): NMT 1.0%
- Resolution (Rs): > 2.0 between 3-F-4-TFMP and nearest impurity.

Method B: LC-MS/MS (Trace Impurity & Bioanalysis)

Best for: Genotoxic impurity screening, DMPK studies, and environmental trace analysis (Limit of Quantitation: < 1.0 ng/mL).

1. Mass Spectrometry Parameters

- Ionization: Electrospray Ionization (ESI), Positive Mode.
- Mechanism: Protonation occurs at the carbonyl oxygen:

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- Source Temp: 450°C (High temp required to desolvate the lipophilic droplets).

2. MRM Transitions (Multiple Reaction Monitoring)

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Precursor Ion (m/z)	Product Ion (m/z)	Collision Energy (eV)	Fragment Origin
297.1 ( )	173.0 (Quantifier)	25	Cleavage alpha to carbonyl (4-CF_3-Ph-CO^+ acylium ion).
297.1	145.0 (Qualifier)	40	Loss of CO from the acylium ion (4-CF_3-Ph^+).
297.1	109.0 (Qualifier)	35	Formation of 4-fluoro-benzyl cation (from the tail).

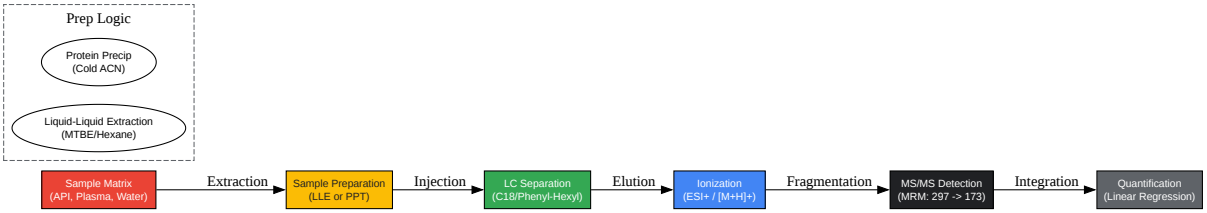
3. LC Conditions (MS Compatible)

- Mobile Phase A: Water + 0.1% Formic Acid + 2mM Ammonium Formate.
- Mobile Phase B: Methanol + 0.1% Formic Acid.
- Column: Phenyl-Hexyl (100 x 2.1 mm, 1.7 µm). Note: Phenyl-Hexyl provides unique selectivity for the pi-pi interactions of the fluorinated rings.

Part 3: Experimental Workflow & Visualization

Workflow Diagram: Sample Preparation to Data Analysis

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Caption: Figure 1. End-to-end analytical workflow for 3-F-4-TFMP quantification, highlighting critical transition points from extraction to MS detection.

Part 4: Sample Preparation Protocols

Protocol 1: Solid Samples (API/Powder)

- Weigh: Accurately weigh 25.0 mg of 3-F-4-TFMP.
- Dissolve: Transfer to a 50 mL volumetric flask. Add 25 mL Acetonitrile (Diluent).
- Sonicate: Sonicate for 10 minutes to ensure complete dissolution (critical due to lipophilicity).
- Dilute: Make up to volume with Diluent.
- Filter: Pass through a 0.22 µm PTFE filter (Nylon binds fluorinated compounds; avoid Nylon).

Protocol 2: Biological Matrix (Plasma/Serum)

- Aliquot: Transfer 100 µL of plasma to a centrifuge tube.
- Spike: Add 10 µL of Internal Standard (e.g., 4'-Chloropropiophenone-d4).
- Precipitate: Add 400 µL ice-cold Acetonitrile. Vortex for 30 seconds.

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- Centrifuge: Spin at 10,000 x g for 10 minutes at 4°C.
- Evaporate (Optional for Trace): Transfer supernatant, evaporate under Nitrogen, and reconstitute in 100 µL Mobile Phase (50:50 A:B) to concentrate the analyte.

Part 5: Validation & Quality Assurance

To ensure Scientific Integrity, the method must be validated against ICH Q2(R1) guidelines.

Parameter	Acceptance Criteria	Experimental approach
Linearity	$R^2 > 0.999$	5 concentrations ranging from 50% to 150% of target concentration.
Accuracy (Recovery)	98.0% - 102.0%	Spike placebo matrix at 80%, 100%, and 120% levels.
Precision (Repeatability)	RSD < 1.0%	6 injections of the standard solution.
Specificity	No interference	Inject blank matrix and forced degradation samples (Acid/Base/Oxidation).
Robustness	Pass SST	Intentionally vary Flow Rate (±0.1 mL) and Column Temp (±5°C).

Note on Fluorine-Specific Interactions: Fluorine atoms can induce "fluorine retention effects" on standard C18 columns. If peak splitting is observed, switch to a column with a higher carbon load (e.g., C18-PFP) or increase the column temperature to 45°C to improve mass transfer kinetics.

References

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